

Comprehensive Safety and Handling Guide for 5,6-trans-Vitamin D3

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Compound of Interest

Compound Name: 5,6-trans-Vitamin D3

Cat. No.: B15544269

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For researchers, scientists, and drug development professionals handling **5,6-trans-Vitamin D3**, a thorough understanding of safety and handling protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of this compound in a laboratory setting.

Chemical and Physical Properties

5,6-trans-Vitamin D3, also known as 5,6-trans-Cholecalciferol, is a photoisomer of Vitamin D3. [1] It is a white to pale yellow solid with the chemical formula $C_{27}H_{44}O$ and a molecular weight of 384.64 g/mol. [2] It is important to note that this compound is classified as highly toxic. [2][3]

Hazard Identification and Safety Precautions

5,6-trans-Vitamin D3 is classified as acutely toxic if swallowed, in contact with skin, or if inhaled. [2][3] It is also suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure. [3] Therefore, strict adherence to safety protocols is crucial.

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling **5,6-trans-Vitamin D3** is provided in the table below.

PPE Category	Recommendation	Citation
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[3][4]
Hand Protection	Wear compatible chemical-resistant gloves to prevent skin exposure.	[3][4]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, especially if exposure limits are exceeded or if irritation or other symptoms are experienced. A self-contained breathing apparatus should be used in case of fire.	[3][4]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Use with adequate ventilation. Mechanical exhaust is required.[3][4]
- Safe Handling Practices: Wash hands and skin thoroughly after handling.[3][5] Avoid contact with eyes, skin, and clothing.[4] Do not eat, drink, or smoke when using this product.[5]

Minimize dust generation and accumulation.[4]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[4]
Keep the container tightly closed.[3][4] The recommended storage temperature is -20°C.

Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.[6]
- Use proper personal protective equipment as indicated in the PPE section.[4]
- Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal.[4] Avoid generating dusty conditions.[4]

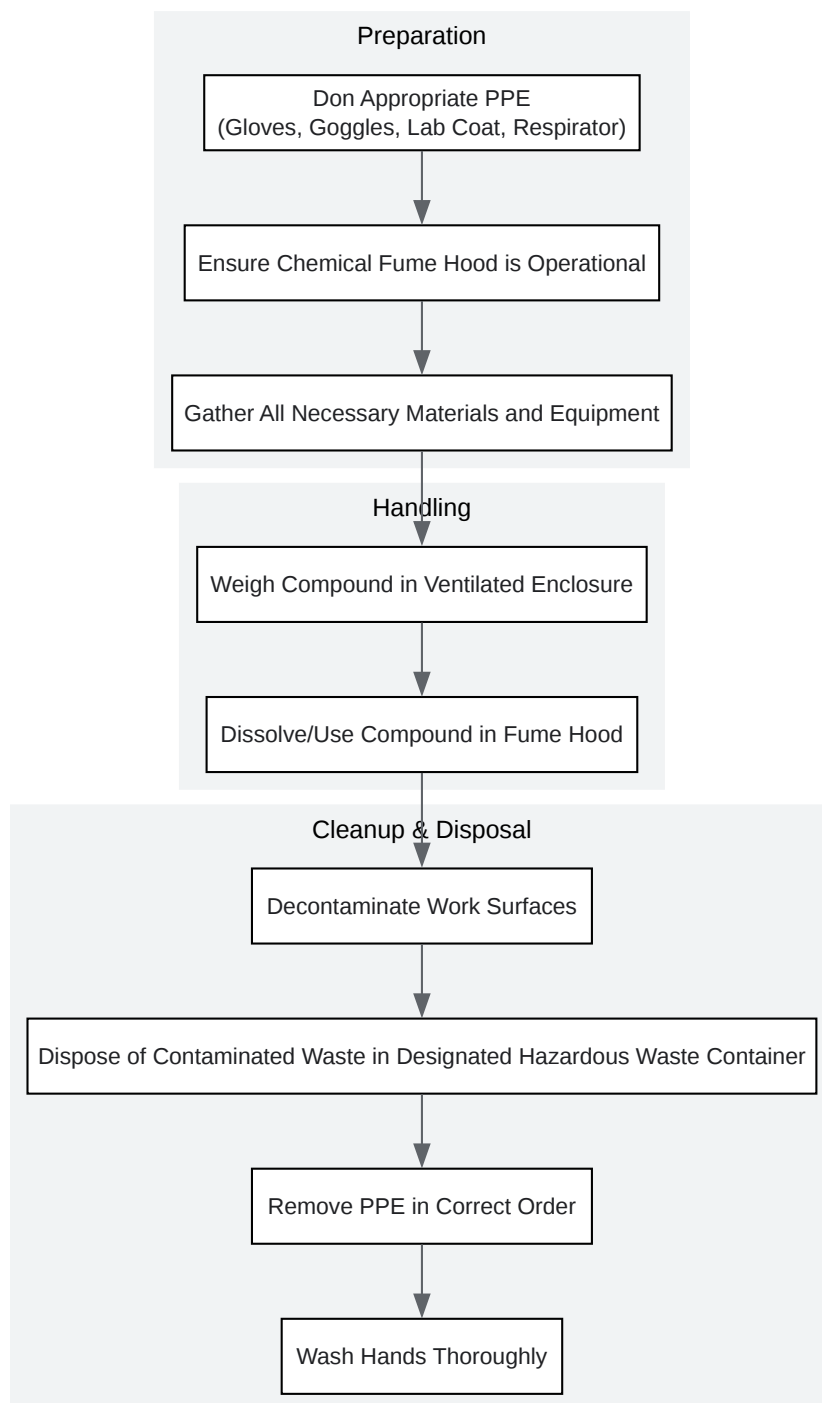
Disposal:

- Dispose of waste according to applicable laws and regulations.[3]
- Waste materials should be collected in closed and suitable containers for disposal.[3]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **5,6-trans-Vitamin D3** in a laboratory setting.

Safe Handling Workflow for 5,6-trans-Vitamin D3



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Safe handling workflow for **5,6-trans-Vitamin D3**.

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